

Chemical structure and properties of T-2 Toxin-13C24

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Compound of Interest

Compound Name: T-2 Toxin-13C24

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Technical Guide: T-2 Toxin-13C24 Advanced Isotope Dilution Mass Spectrometry (IDMS) Standards[1] Executive Summary

In the precise quantification of mycotoxins, **T-2 Toxin-13C24** represents the gold standard for internal calibration. This guide details the physicochemical properties, biological context, and analytical application of this fully isotopically labeled analog. Unlike deuterated standards, which may experience hydrogen-deuterium exchange or chromatographic retention time shifts (the "deuterium isotope effect"), **T-2 Toxin-13C24** offers perfect co-elution with the native analyte.[1] This property allows for real-time correction of matrix effects, ionization suppression, and extraction recovery losses during Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) workflows.[1]

Molecular Architecture and Physicochemical Properties

T-2 Toxin is a type A trichothecene mycotoxin.[2][3][4][5] The 13C24 variant is a stable isotope-labeled analog where every carbon atom in the molecule (

) has been replaced by Carbon-13 (

).^[1] This results in a uniform mass shift without altering the chemical structure or steric properties responsible for chromatographic behavior.

Comparative Chemical Data

Property	Native T-2 Toxin	T-2 Toxin-13C24 (Internal Standard)
CAS Number	21259-20-1	N/A (Labeled Analog)
Molecular Formula		
Molar Mass	~466.53 g/mol	~490.35 g/mol (+24 Da shift)
Solubility	Acetonitrile, Ethyl Acetate, Methanol	Acetonitrile, Ethyl Acetate, Methanol
Purity	Typically >98%	Isotopic Enrichment >99%
Storage	-20°C (Frozen)	-20°C (Frozen)

Structural Significance

The molecule features a 12,13-epoxy ring, which is the pharmacophore responsible for its toxicity.^{[6][7]} In the 13C24 analog, this ring—along with the isovaleryl and acetyl side chains—is fully labeled. This ensures that even if fragmentation occurs in the mass spectrometer collision cell, the resulting daughter ions will also carry a predictable mass shift, allowing for specific Multiple Reaction Monitoring (MRM) transitions.^[1]

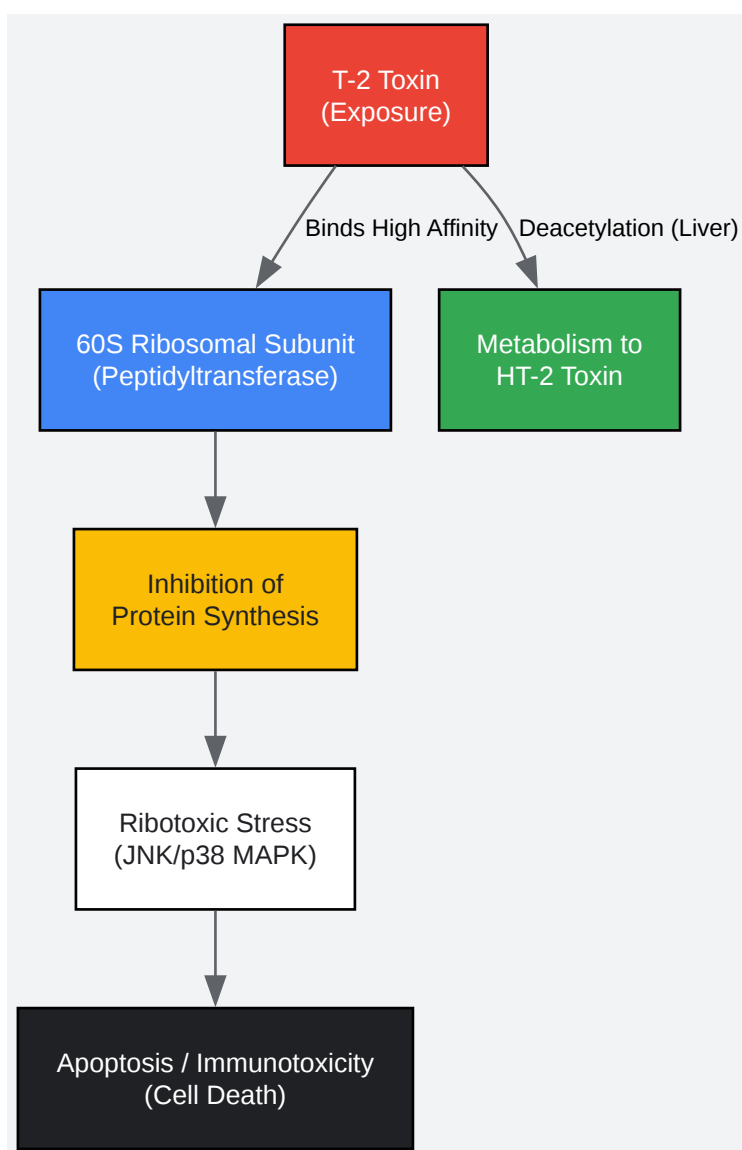
Mechanistic Toxicology: The Biological Context

Understanding the toxicity of T-2 Toxin is essential for justifying the rigorous detection limits (often low ppb) required by regulatory bodies like the EFSA and FDA.

Mechanism of Action: T-2 Toxin is a potent inhibitor of protein synthesis.^{[3][5][6][7]} It binds irreversibly to the 60S ribosomal subunit (specifically the peptidyltransferase center). This binding prevents polypeptide chain initiation and elongation.

Downstream Effects:

- Ribotoxic Stress Response: Activation of MAP kinases (JNK/p38).[1]
- Apoptosis: Induction of cell death, particularly in rapidly dividing cells (immune system, gastrointestinal lining).[1]
- Metabolism: Rapid biotransformation in the liver to HT-2 Toxin (deacetylated metabolite), which is often co-monitored in analytical panels.



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Figure 1: Mechanism of Action for T-2 Toxin leading to cellular toxicity.[1]

Analytical Methodology: Isotope Dilution Mass Spectrometry (IDMS)[1][8]

The primary application of **T-2 Toxin-¹³C₂₄** is in Isotope Dilution Mass Spectrometry (IDMS). This method is superior to external calibration or deuterated standards for complex matrices (e.g., corn, wheat, feed).[1]

Why ¹³C is Superior to Deuterium (²H)[1]

- Co-Elution:

atoms do not significantly alter the hydrophobicity of the molecule. Therefore, **T-2 Toxin-¹³C₂₄** elutes at the exact same retention time as the native toxin. Deuterated compounds often elute slightly earlier (chromatographic isotope effect), meaning they may not experience the exact same matrix suppression at the moment of ionization.

- Stability: Carbon-carbon bonds are stable. Deuterium attached to oxygen or nitrogen (exchangeable protons) can swap with solvent protons (), leading to signal loss.[1]

Experimental Workflow: LC-MS/MS Protocol

Objective: Quantify T-2 Toxin in maize flour using QuEChERS extraction and IDMS.

Step 1: Sample Preparation & Spiking (The Critical Step)[1]

- Weigh 5g of homogenized sample.
- Spike Internal Standard: Add **T-2 Toxin-¹³C₂₄** solution before extraction.[1] This allows the IS to correct for extraction efficiency losses.
 - Recommended Spike Level: 50–100 µg/kg (depending on expected range).[1]

Step 2: Extraction

- Add 10 mL extraction solvent (Acetonitrile:Water:Formic Acid, 79:20:1).[1]
- Shake vigorously for 30-60 minutes.

- Add salts (, NaCl) for phase separation (QuEChERS method).[1] Centrifuge.

Step 3: LC-MS/MS Analysis

- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.8 μ m).[1]
- Mobile Phase:
 - A: Water + 5mM Ammonium Formate + 0.1% Formic Acid.
 - B: Methanol + 5mM Ammonium Formate + 0.1% Formic Acid.
 - Note: Ammonium helps form the stable adduct.[1]

Step 4: MS/MS Transitions (MRM) The mass spectrometer monitors specific parent-to-fragment transitions.[1]

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy
Native T-2	484.3	305.1	20-25 eV
T-2 Toxin-13C24	508.4 (+24.[1]1)	322.1*	20-25 eV

*Note: The product ion mass depends on the specific fragmentation pathway. If the fragment retains 17 carbons, the shift will be +17 Da. The +24 shift applies to the parent molecule.



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Figure 2: Isotope Dilution Mass Spectrometry (IDMS) workflow ensuring correction for matrix effects.

Stability and Handling

To maintain the integrity of the **T-2 Toxin-13C24** standard, strict adherence to handling protocols is required.

- **Solvent Compatibility:** The standard is typically supplied in Acetonitrile (ACN). Avoid storing in water or methanol for extended periods (months) to prevent potential hydrolysis or transesterification, although T-2 is relatively stable compared to other trichothecenes.[1]
- **Temperature:** Store stock solutions at -20°C. Allow the vial to reach room temperature before opening to prevent condensation, which can alter concentration.
- **Safety:** T-2 Toxin is highly toxic and dermally active.[2] Even the 13C labeled version should be treated with the same safety precautions as the native toxin (gloves, fume hood).

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